

An In-depth Technical Guide on Novel Antitumor Agents

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Compound of Interest

Compound Name: Antitumor agent-107

Cat. No.: B12384400

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This technical guide provides a comprehensive overview of the preliminary data available for a series of novel antitumor agents. Due to the limited publicly available information for a compound initially identified as "**Antitumor agent-107**" (CAS: 2052968-88-2), and to provide a thorough resource for researchers, this document details the preclinical and clinical findings for distinct investigational compounds: TR-107, a mitochondrial protease activator, and AUR107, a subject of an ongoing Phase 1 clinical trial. Limited data on "KIVU-107" and the original "**Antitumor agent-107**" are also presented.

TR-107: A Potent Activator of the Mitochondrial Protease ClpP

TR-107 is a novel small molecule that has demonstrated significant preclinical antitumor activity by activating the caseinolytic peptidase P (ClpP), a mitochondrial protease. This activation leads to the unregulated degradation of mitochondrial proteins, disrupting essential metabolic processes and inducing cancer cell death.

Quantitative Data Summary

The following tables summarize the in vitro potency of TR-107 in various cancer cell lines.

Table 1: In Vitro Growth Inhibition of Triple-Negative Breast Cancer (TNBC) Cells by TR-107

Cell Line	IC50 (nM)
MDA-MB-231	Not explicitly quantified, but potent in the low nanomolar range.
SUM159	Not explicitly quantified, but potent in the low nanomolar range.
Data derived from studies showing TR-107's ClpP-dependent growth inhibition.	

Table 2: In Vitro Activity of TR-107 in Colorectal Cancer (CRC) Cells

Cell Line	Molecular Subtype	Effect
DLD-1	CMS1	Potent inhibition of cell viability and proliferation.
LS1034	CMS2	Potent inhibition of cell viability and proliferation.
HT29	CMS3	Potent inhibition of cell viability and proliferation.
HCT116	CMS4	Potent inhibition of cell viability and proliferation.
TR-107 demonstrated dose- and time-dependent inhibition of CRC cell proliferation at low nanomolar concentrations. ^[1] ^[2]		

Experimental Protocols

Cell Viability and Growth Inhibition Assays: Triple-negative breast cancer (TNBC) cells (MDA-MB-231, SUM159) and colorectal cancer (CRC) cells (DLD-1, LS1034, HT29, HCT116) were treated with varying concentrations of TR-107 for 72 hours.^{[1][2][3]} Cell viability was assessed

using standard methods, such as Hoechst staining, to determine the half-maximal inhibitory concentration (IC50).

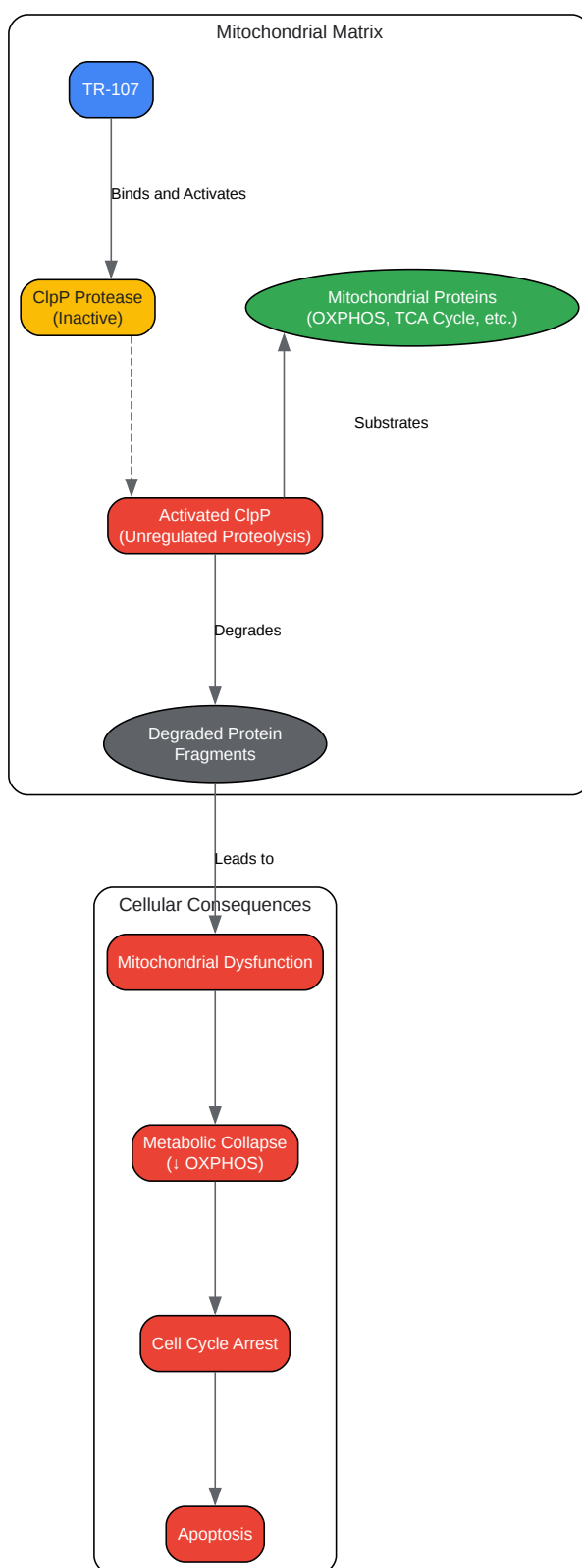
Immunoblotting for Mitochondrial Protein Expression: TNBC and CRC cells were treated with TR-107 (e.g., 100 nM for TNBC cells, 50 nmol/L for CRC cells) for various time points (e.g., 24 hours). Whole-cell lysates were prepared and subjected to SDS-PAGE and western blotting to detect the levels of key mitochondrial proteins, including components of the oxidative phosphorylation (OXPHOS) and tricarboxylic acid (TCA) cycle pathways, as well as ClpX, mtTFA, and TUFM.

Metabolic Analysis (Seahorse XF Assay): To assess the impact on mitochondrial respiration, TNBC and CRC cells were treated with TR-107. The oxygen consumption rate (OCR) and extracellular acidification rate (ECAR) were measured using a Seahorse XF Analyzer. This assay helps to determine the effects on oxidative phosphorylation and glycolysis.

Multi-omics Analysis: To gain a comprehensive understanding of the cellular response to TR-107, multi-omics analyses (proteomics, transcriptomics, and metabolomics) were performed on treated cancer cells. This approach identifies global changes in protein expression, gene transcription, and metabolite levels, revealing significantly perturbed pathways.

Signaling Pathway and Mechanism of Action

TR-107 acts as a molecular activator of the mitochondrial protease ClpP. In its normal state, ClpP forms a complex with the ATPase ClpX, which regulates its proteolytic activity. TR-107 binding to ClpP is believed to cause a conformational change that mimics the effect of ClpX binding, leading to the unregulated degradation of mitochondrial matrix proteins. This process disrupts mitochondrial homeostasis, leading to metabolic collapse and cell death.



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Caption: Proposed mechanism of action for TR-107.

AUR107: A Novel Agent in Clinical Development

AUR107 is an orally administered antitumor agent currently under investigation in a Phase 1 clinical trial for the treatment of advanced solid tumors.

Clinical Trial Protocol: SHAKTI-1 (NCT05865002)

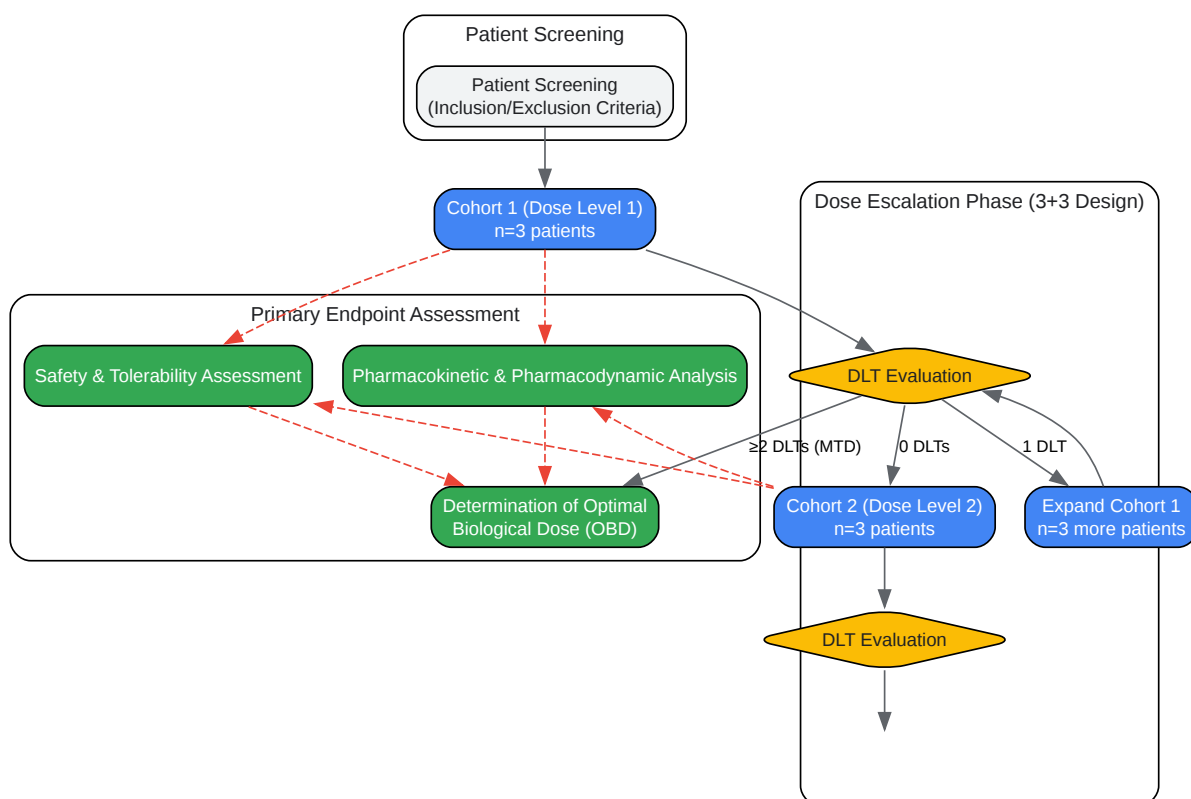
The SHAKTI-1 trial is a first-in-human, open-label, dose-escalation, and dose-expansion study designed to evaluate the safety, tolerability, pharmacokinetics (PK), and pharmacodynamics (PD) of AUR107.

Table 3: Overview of the SHAKTI-1 Phase 1 Trial for AUR107

Parameter	Description
Official Title	A Phase 1, Open Label, Dose Escalation, Dose Expansion, Multicenter, First in Human Study Evaluating the Safety, Pharmacokinetics, and Pharmacodynamics of Oral AUR107 in Patients With Relapsed Advanced Malignancies (SHAKTI-1)
Phase	Phase 1
Study Design	Open-Label, Dose-Escalation (3+3 Design)
Primary Objectives	To assess the safety and tolerability of AUR107. To determine the optimal biological dose of AUR107.
Key Eligibility Criteria	- Age $\geq$ 18 years.- ECOG Performance Status of 0 or 1.- Histologically confirmed advanced solid tumors (Stage IV) for which standard curative or life-prolonging therapies are not available.- Measurable disease per RECIST v1.1.- Adequate organ and bone marrow function.
Tumor Types	Non-small cell lung cancer, Gastric cancer, Urothelial cancer, Kidney cancer, Colon cancer, and Esophageal cancer.
Treatment	Oral administration of AUR107.

Experimental Workflow: SHAKTI-1 Trial Design

The SHAKTI-1 study follows a standard 3+3 dose-escalation design to identify the maximum tolerated dose and optimal biological dose of AUR107.



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Caption: Workflow of the AUR107 SHAKTI-1 Phase 1 trial.

Other Investigational Agents

KIVU-107

KIVU-107 is a preclinical antibody-drug conjugate (ADC) targeting solid tumors. Limited information is available in the public domain, with presentations at scientific conferences

indicating its stage of development.

Antitumor agent-107 (CAS: 2052968-88-2)

This compound is listed in chemical supplier databases with the CAS number 2052968-88-2. The available data is sparse, with no detailed mechanistic studies or experimental protocols publicly accessible.

Table 4: Preliminary Data for **Antitumor agent-107** (CAS: 2052968-88-2)

Parameter	Value
CAS Number	2052968-88-2
Molecular Formula	C ₂₈ H ₂₁ N ₃ O ₂
In Vitro Activity	- Leukemia Cell Lines: GI ₅₀ = 0.32-1.34 μ M- Other Human Cancer Cell Lines: GI ₅₀ = 0.35-9.43 μ M
Signaling Pathway	Categorized as "Others"
Target	Categorized as "Others"

Disclaimer: This document is intended for a scientific audience and summarizes preliminary data from publicly available sources. The information presented should not be considered as a complete or definitive account of the properties or efficacy of these investigational agents. Further research is required to fully characterize their therapeutic potential.

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References

- 1. TR-107, An Agonist of Caseinolytic Peptidase Proteolytic Subunit, Disrupts Mitochondrial Metabolism and Inhibits the Growth of Human Colorectal Cancer Cells - PMC

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